

Molecular weight and formula of 3-Methyl-5-nitrobenzoic acid

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Compound of Interest

Compound Name: 3-Methyl-5-nitrobenzoic acid

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An In-depth Technical Guide on **3-Methyl-5-nitrobenzoic Acid** for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **3-Methyl-5-nitrobenzoic acid**, a key intermediate in the synthesis of various organic compounds.

Core Compound Properties

3-Methyl-5-nitrobenzoic acid is an aromatic carboxylic acid with the molecular formula C₈H₇NO₄.^[1] Its chemical structure consists of a benzene ring substituted with a methyl group, a nitro group, and a carboxylic acid group at positions 3, 5, and 1, respectively.

Data Presentation: Molecular and Chemical Properties

The fundamental properties of **3-Methyl-5-nitrobenzoic acid** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C8H7NO4 ^[1]
Molecular Weight	181.15 g/mol ^[1]
IUPAC Name	3-methyl-5-nitrobenzoic acid ^[1]
CAS Number	113882-33-0

Experimental Protocols

The synthesis of nitrobenzoic acid derivatives is crucial for their application in various fields. Below is a detailed protocol for a related compound, 5-Methyl-2-nitrobenzoic acid, which illustrates a common synthetic approach for this class of molecules.^[2] This multi-step synthesis proceeds via an ester intermediate to ensure high yield and purity.^[2]

Synthesis of 5-Methyl-2-nitrobenzoic Acid from 3-Methylbenzoic Acid^[2]

This synthesis is a three-step process:

- Esterification: The carboxylic acid group of 3-methylbenzoic acid is protected by converting it to a methyl ester. This prevents unwanted side reactions and influences the regioselectivity of the subsequent nitration step.^[2]
- Nitration: The aromatic ring of the resulting methyl 3-methylbenzoate is nitrated to introduce a nitro group. The directing effects of the methyl and ester groups guide the formation of the desired 5-methyl-2-nitro isomer.^[2]
- Hydrolysis: The methyl ester is then hydrolyzed back to a carboxylic acid to yield the final product, 5-Methyl-2-nitrobenzoic acid.^[2]

Step 1: Esterification of 3-Methylbenzoic Acid

- Materials: 3-Methylbenzoic acid, Methanol (CH₃OH), Concentrated Sulfuric Acid (H₂SO₄), Saturated sodium bicarbonate (NaHCO₃) solution, Saturated brine (NaCl) solution, Diethyl ether, Anhydrous magnesium sulfate.

- Procedure:

- Dissolve 3-Methylbenzoic acid in methanol in a round-bottom flask.
- Carefully add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux for several hours using a reflux condenser.
- After cooling, remove excess methanol under reduced pressure.
- Dissolve the residue in diethyl ether and transfer to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain crude methyl 3-methylbenzoate.

Step 2: Nitration of Methyl 3-methylbenzoate

- Materials: Methyl 3-methylbenzoate, Concentrated Nitric Acid (HNO₃), Concentrated Sulfuric Acid (H₂SO₄), Ice.

- Procedure:

- In an Erlenmeyer flask, cool concentrated sulfuric acid in an ice bath.
- Slowly add methyl 3-methylbenzoate to the cold sulfuric acid with constant stirring.
- In a separate beaker, prepare the nitrating mixture by carefully adding concentrated nitric acid to an equal volume of concentrated sulfuric acid, keeping the mixture cool.
- Add the nitrating mixture dropwise to the solution of methyl 3-methylbenzoate in sulfuric acid, maintaining the reaction temperature below 10 °C.
- After the addition is complete, continue stirring in the ice bath for a specified time.
- Pour the reaction mixture over crushed ice to precipitate the crude product.

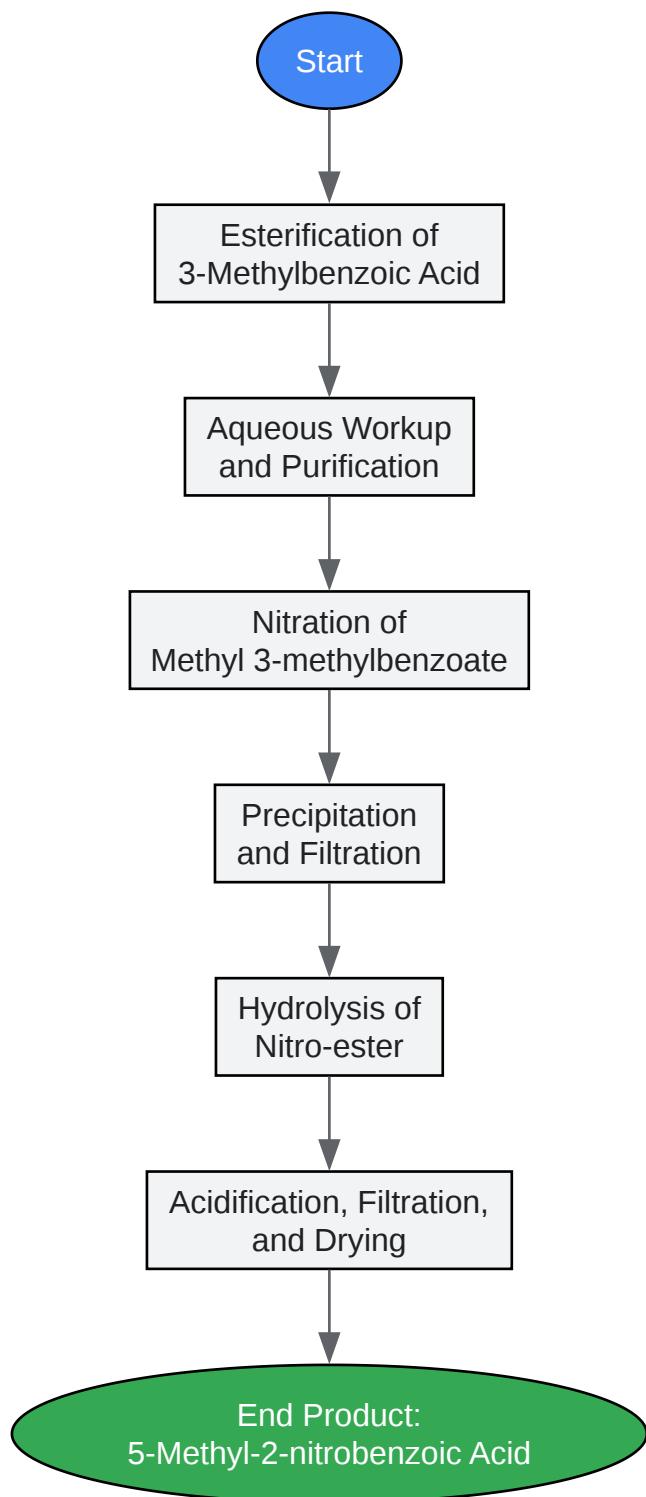
- Collect the solid product by vacuum filtration and wash with cold water.

Step 3: Hydrolysis of Methyl 5-methyl-2-nitrobenzoate

- Materials: Methyl 5-methyl-2-nitrobenzoate, Sodium hydroxide (NaOH) solution, Hydrochloric acid (HCl).
- Procedure:
 - In a round-bottom flask, dissolve methyl 5-methyl-2-nitrobenzoate in an aqueous solution of sodium hydroxide.
 - Heat the mixture to reflux.
 - After cooling, acidify the solution with hydrochloric acid until the product precipitates.
 - Collect the solid by vacuum filtration, wash with cold water, and dry to obtain 5-Methyl-2-nitrobenzoic acid.[\[2\]](#)

Mandatory Visualizations

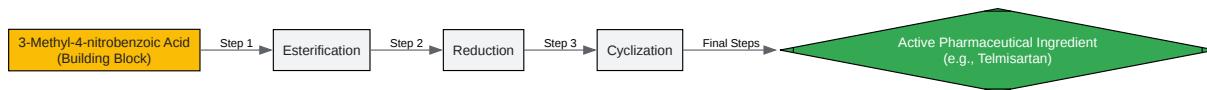
The following diagrams illustrate the synthetic workflow and the role of methyl-nitrobenzoic acids as versatile building blocks in drug discovery.



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Logical workflow for the synthesis of 5-Methyl-2-nitrobenzoic acid.

Methyl-nitrobenzoic acids are important intermediates in the synthesis of a wide range of pharmaceuticals.[3][4] Their utility stems from the presence of multiple reactive sites that allow for further chemical modifications.



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Role of 3-Methyl-4-nitrobenzoic acid in pharmaceutical synthesis.[3]

The isomeric form, 3-methyl-4-nitrobenzoic acid, is a key starting material in the synthesis of the antihypertensive drug telmisartan.[3][4] The synthetic pathway involves a series of reactions, including esterification, reduction of the nitro group, and cyclization to form the complex heterocyclic structure of the final active pharmaceutical ingredient.[3] This highlights the importance of methyl-nitrobenzoic acids as versatile scaffolds in drug discovery and development.

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